

4-Chlorobutan-2-ol synthesis yield improvement

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Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

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Synthesis Methods & Reaction Insights

The search results do not contain a direct, high-yield synthesis protocol for **4-chlorobutan-2-ol**. However, information on a closely related compound and insights into its reactivity can inform the experimental approach.

- **Synthesis of a Related Compound:** A Chinese patent details a method for synthesizing **4-chloro-2-butanone** from 4-hydroxy-2-butanone and thionyl chloride, reporting a yield greater than 95% [1]. While not the target alcohol, this demonstrates a high-yield chlorination step which may be adaptable.
- **Reactivity of 4-Chloro-2-butanol:** Research indicates that 4-chloro-2-butanol reacts with aqueous sodium hydroxide predominantly via an intramolecular substitution (S_Ni) mechanism (74%), forming 2-methyloxetane. Competing reactions include bimolecular substitution (S_N2, 12%) and 1,4-elimination, or fragmentation (11%) [2]. Understanding these pathways is crucial for troubleshooting undesired byproducts.

Chemical Properties & Data

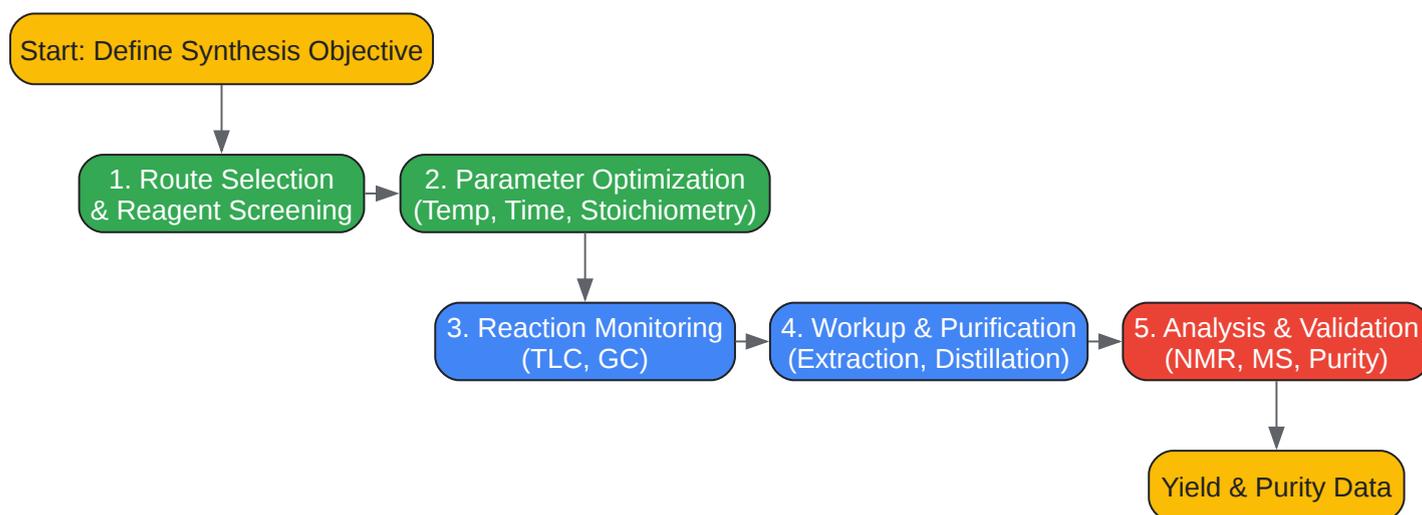
The table below summarizes key identifiers and physical properties for 4-chloro-2-butanol and the related ketone, which are essential for identification, purification, and handling.

Property	4-Chloro-2-butanol	4-Chloro-2-butanone
CAS Number	2203-34-1 [3]	6322-49-2 [4] [5]

Property	4-Chloro-2-butanol	4-Chloro-2-butanone
Molecular Formula	C ₄ H ₉ ClO [3]	C ₄ H ₇ ClO [4] [5]
Average Mass	108.565 g/mol [3]	106.55 g/mol [4] [5]
Boiling Point	Information Missing	~146 °C [4] [5]
Density	Information Missing	1.033 g/cm ³ [4] [5]
Flash Point	Information Missing	~45 °C [4] [5]
Appearance	Information Missing	Colorless to black liquid [4] [5]

Experimental Workflow for Synthesis Optimization

Based on the general principles of halohydrin synthesis and the information found, the following workflow outlines a logical path for developing and optimizing a synthesis procedure for **4-chlorobutan-2-ol**. You can use this as a framework for your experimental investigations.



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Suggested Paths for Further Information

Since the search results are limited for your specific goal, here are some suggestions to find the detailed information needed for your technical support center:

- **Consult Specialized Databases:** Search platforms like **Reaxys** or **SciFinder** using the CAS Number (2203-34-1) for **4-chlorobutan-2-ol**. These databases are often more comprehensive for synthetic procedures than general web searches.
- **Refine Your Search Strategy:** Use specific key phrases such as "high-yield synthesis of **4-chlorobutan-2-ol**," "preparation of 4-chloro-2-butanol," or "halohydrin synthesis optimization" in academic search engines like Google Scholar or PubMed.
- **Analyze Reaction Mechanism:** Deepen your theoretical troubleshooting by studying the S_N1 mechanism, which is dominant for this molecule. Understanding its stereochemistry and conformational requirements can help diagnose issues with cyclization versus substitution.

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References

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2. (PDF) The reactions of 4 -chloro- 2 -butanol and 3-chloro-1-butanol with... [academia.edu]
3. -Chloro- 4 -butanol | C 2 H9ClO 4 [chemspider.com]
4. -CHLORO- 4 -BUTANONE | 6322-49- 2 2 [chemicalbook.com]
5. -Chloro- 4 -butanone CAS 6322-49- 2 -Beijing Entrepreneur Science... 2 [entrepreneur-cn.com]

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